

Application Notes and Protocols for BRD4 Degradar-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BRD4 degrader-2

Cat. No.: B15540860

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Introduction

Bromodomain-containing protein 4 (BRD4), a member of the Bromodomain and Extra-Terminal domain (BET) family, is a critical regulator of gene expression.^[1] Its involvement in various cancers and inflammatory diseases has made it a significant target for therapeutic intervention.^{[1][2]} Unlike traditional small-molecule inhibitors that only block the function of a protein, BRD4 degraders are designed to eliminate the BRD4 protein from the cell entirely.^[1] This is accomplished through targeted protein degradation, a powerful strategy that utilizes the cell's own ubiquitin-proteasome system.^[3]

This document provides detailed application notes and protocols for the preparation and use of two distinct compounds referred to as **BRD4 degrader-2**: a PROTAC (Proteolysis Targeting Chimera) that recruits the E3 ubiquitin ligase Cereblon, and a covalent molecular glue that recruits the E3 ubiquitin ligase RNF126.

Mechanism of Action

BRD4 degraders function by inducing proximity between BRD4 and an E3 ubiquitin ligase. This induced proximity leads to the ubiquitination of BRD4, marking it for degradation by the proteasome.^[3]

BRD4 Degradator-2 (PROTAC): This bifunctional molecule consists of a ligand that binds to BRD4 and another ligand that binds to the E3 ubiquitin ligase Cereblon (CRBN), connected by a linker.[4] The formation of a ternary complex between BRD4, the PROTAC, and Cereblon facilitates the transfer of ubiquitin to BRD4, leading to its degradation.[3]

BRD4 Degradator-2 (Molecular Glue): This covalent monovalent molecule induces a ternary complex between BRD4 and the E3 ligase RNF126.[5] By doing so, it "glues" the two proteins together, resulting in the ubiquitination and subsequent degradation of both the long and short isoforms of BRD4.[5]

Quantitative Data Summary

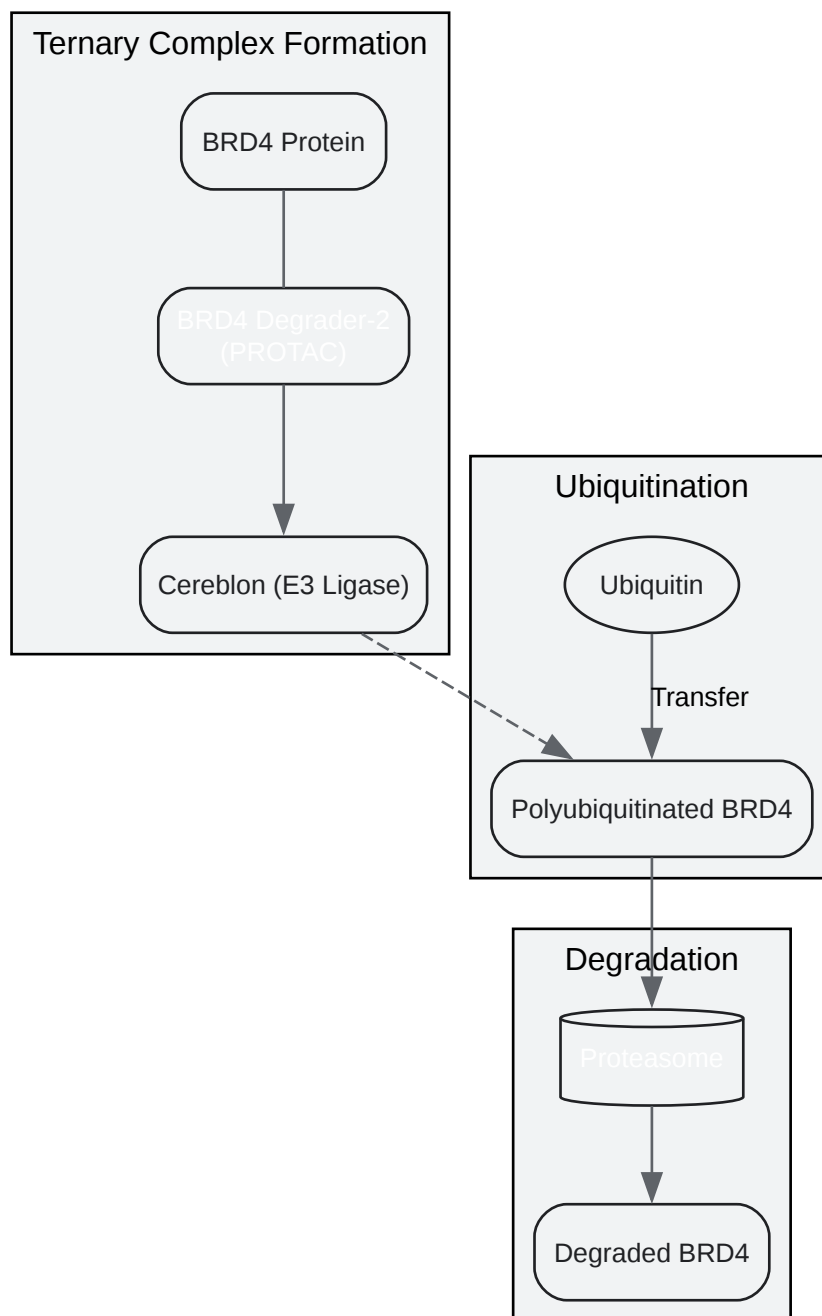
The following table summarizes the available quantitative data for both **BRD4 degrader-2** compounds.

| Parameter | BRD4 Degradator-2 (PROTAC) | BRD4 Degradator-2 (Molecular Glue) | Reference |
|---------------------------|----------------------------|------------------------------------|-----------|
| Target E3 Ligase | Cereblon (CRBN) | RNF126 | [4][5] |
| CAS Number | 2185795-53-1 | 3036530-43-2 | [4][5] |
| IC50 (BRD4 BD1) | 14.2 nM | Not Reported | [4] |
| IC50 (Cell Growth, THP-1) | 1.83 ± 0.016 µM | Not Reported | [4] |

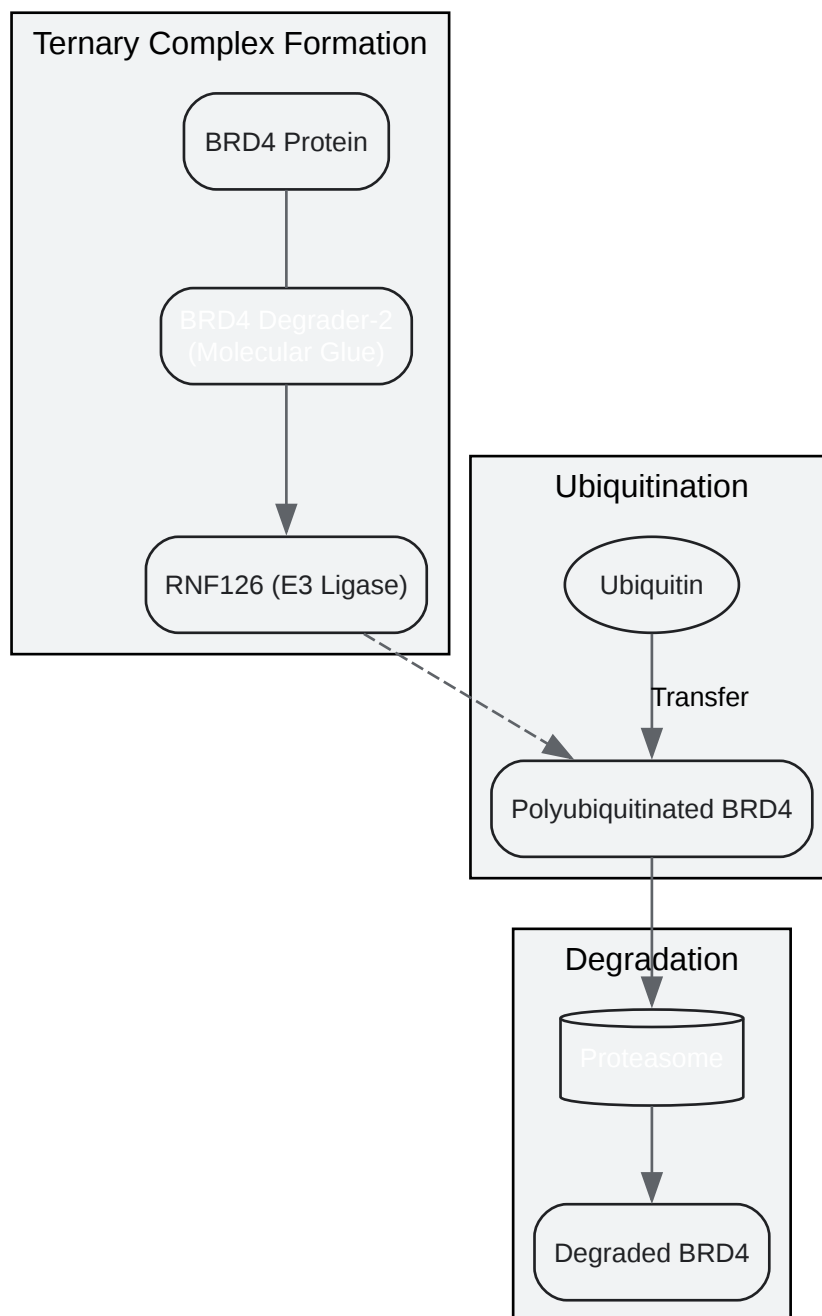
Signaling Pathway and Experimental Workflow

BRD4 Degradation Pathway (PROTAC)

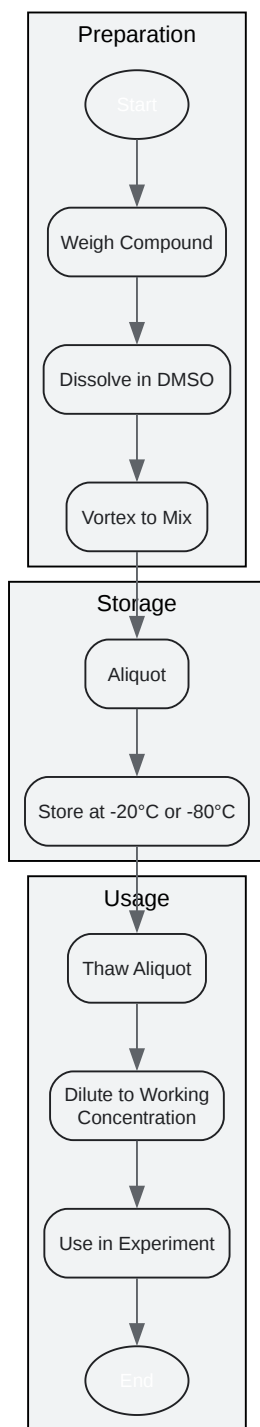
Mechanism of BRD4 Degradation-2 (PROTAC)



Mechanism of BRD4 Degradar-2 (Molecular Glue)



Workflow for Preparing BRD4 Degradar-2 Stock Solutions

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com